

Application Notes and Protocols for Preparing NT157 Stock Solution in DMSO

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Compound of Interest

Compound Name: NT157

Cat. No.: B609668

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Introduction

NT157 is a small molecule tyrphostin that functions as a selective inhibitor of Insulin Receptor Substrate 1 and 2 (IRS-1/2).[1][2][3] By inducing the serine phosphorylation and subsequent degradation of IRS-1/2, **NT157** effectively disrupts critical downstream signaling pathways, including the PI3K/AKT/mTOR pathway.[4][5] Additionally, **NT157** has been shown to target the STAT3 signaling pathway, making it a compound of significant interest in cancer research and drug development.[1][2] This document provides detailed application notes and protocols for the preparation of **NT157** stock solutions using dimethyl sulfoxide (DMSO) for in vitro and preclinical research.

Data Presentation

The following tables summarize the key quantitative data for **NT157**.

Table 1: Chemical and Physical Properties of **NT157**

Property	Value	Source
Molecular Weight	412.26 g/mol	[1][2]
CAS Number	1384426-12-3	[1][2]
Appearance	Solid, Light yellow to yellow	[1]
Formula	C16H14BrNO5S	[1]

Table 2: Solubility of **NT157**

Solvent	Solubility	Notes	Source
DMSO	≥ 30 mg/mL (72.77 mM)	Hygroscopic DMSO can impact solubility; use newly opened DMSO.	[1][2]
DMSO	82 mg/mL (198.9 mM)	Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.	[3]
Ethanol	82 mg/mL	[3]	
Water	Insoluble	[3]	

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Source
Powder	-20°C	3 years	[1][2]
Powder	4°C	2 years	[1]
In DMSO	-80°C	6 months	[1][2]
In DMSO	-20°C	1 month	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **NT157** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NT157** in DMSO, a common concentration for in vitro studies.^{[6][7]}

Materials:

- **NT157** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Work in a well-ventilated area or a chemical fume hood.
- **Determine the required mass of **NT157**:** To prepare a 10 mM stock solution, calculate the mass of **NT157** needed using the following formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 412.26 \text{ (g/mol)} / 1000$ For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.12 mg of **NT157**.
- **Weighing **NT157**:** Carefully weigh the calculated amount of **NT157** powder using an analytical balance.
- **Dissolving in DMSO:** Add the appropriate volume of fresh, high-purity DMSO to the vial containing the **NT157** powder. For a 10 mM solution, if you weighed 4.12 mg of **NT157**, you would add 1 mL of DMSO.

- **Mixing:** Vortex the solution thoroughly until the **NT157** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Protocol 2: Preparation of **NT157** for In Vivo Studies

For animal studies, **NT157** is often administered via intraperitoneal (i.p.) injection.^{[2][3]} A common vehicle for this is a mixture of DMSO, PEG300, Tween-80, and saline.

Materials:

- **NT157** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile tubes and syringes

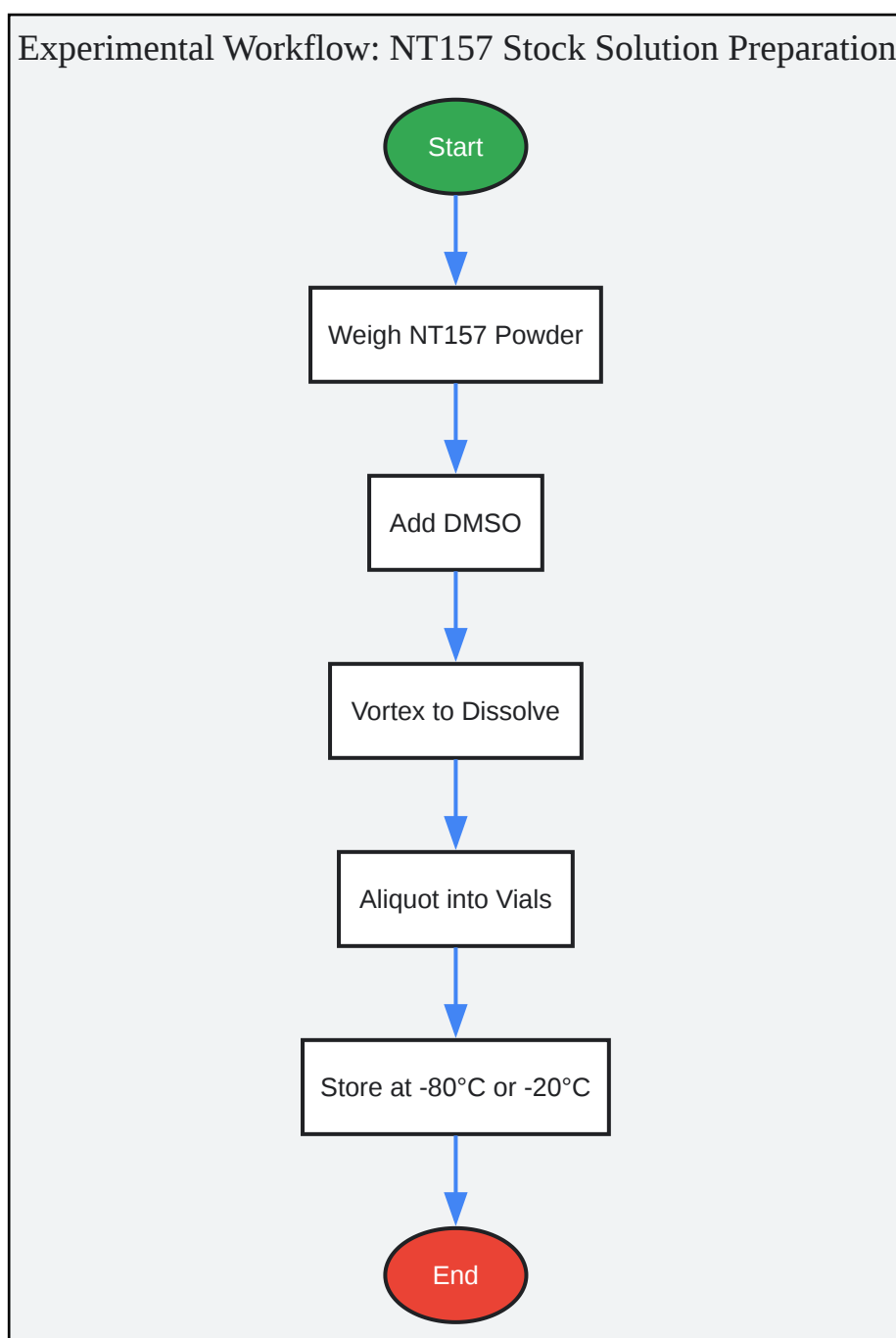
Procedure:

- **Prepare a concentrated stock in DMSO:** First, prepare a concentrated stock solution of **NT157** in DMSO (e.g., 25 mg/mL).
- **Prepare the vehicle:** The final vehicle composition is typically 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[2]
- **Dilution for Injection:** To prepare the final injection solution, add the solvents sequentially. For example, to prepare 1 mL of a 2.5 mg/mL **NT157** solution:

- Start with 100 μ L of the 25 mg/mL **NT157** in DMSO stock.
- Add 400 μ L of PEG300 and mix well.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Finally, add 450 μ L of saline to reach a final volume of 1 mL.
- Administration: The solution should be clear and administered immediately after preparation. A typical dosage used in xenograft models is 50 mg/kg, administered intraperitoneally three times a week.[\[2\]](#)

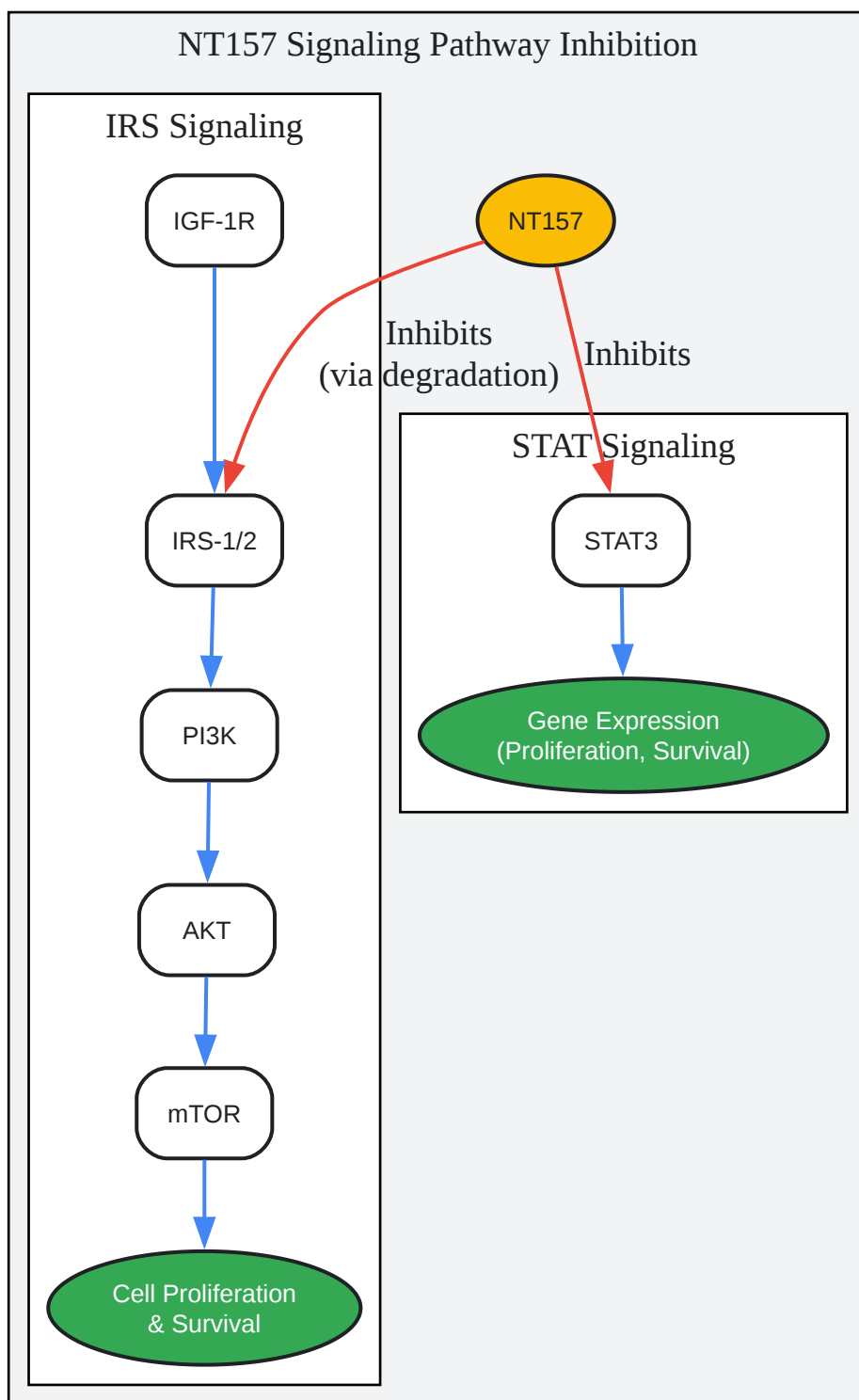
Mandatory Visualization

Experimental Workflow: NT157 Stock Solution Preparation



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Caption: Workflow for preparing **NT157** stock solution.



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Caption: **NT157** inhibits IRS and STAT3 signaling pathways.

Disclaimer: This document is intended for research purposes only. The information provided is based on currently available scientific literature. Researchers should always adhere to institutional safety guidelines and consult relevant literature for specific experimental designs. The off-target effects of DMSO, although generally minimal at the concentrations used for stock solutions, should be considered, and appropriate vehicle controls should be included in all experiments.[8]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Insulin Receptor Substrate Suppression by the Tyrphostin NT157 Inhibits Responses to Insulin-Like Growth Factor-I and Insulin in Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Repressing IRS1/2 by NT157 inhibits the malignant behaviors of ovarian cancer through inactivating PI3K/AKT/mTOR pathway and inducing autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Preclinical Effectiveness of Selective Inhibitor of IRS-1/2 NT157 in Osteosarcoma Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. repositorio.usp.br [repositorio.usp.br]
- 8. Heterogeneous Off-Target Effects of Ultra-Low Dose Dimethyl Sulfoxide (DMSO) on Targetable Signaling Events in Lung Cancer In Vitro Models - PMC [pmc.ncbi.nlm.nih.gov]
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